

Proper Handling and Disposal of the K1586 Positioner

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Compound of Interest

Compound Name: K1586

Cat. No.: B15584583

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Contrary to inquiries regarding chemical disposal, the **K1586** is not a chemical substance but a specialized mechanical tool component. It is a positioner designed for use with the AFM8 (M22520/2-01) crimping tool, commonly utilized in electronics, avionics, and motorsport wiring for Deutsch connectors.

As the **K1586** is a durable tool component, its disposal is managed as non-hazardous solid waste, with a preference for recycling where possible. The primary goal is to ensure that the materials are repurposed or disposed of in an environmentally responsible manner.

Operational and Disposal Plan

The operational lifespan of the **K1586** positioner is dependent on usage frequency and proper maintenance. When the tool is damaged, worn out, or no longer needed, the following disposal procedure should be followed.

End-of-Life Handling and Disposal Steps:

- **Assessment:** Determine if the **K1586** positioner is still functional. If it is in good working condition, consider resale or donation to extend its useful life.
- **Material Identification:** While the exact material composition is not publicly detailed, these components are typically made of metals like steel or aluminum, and may have plastic components.

- Segregation for Recycling: If the positioner is to be disposed of, it should be segregated with other metallic waste. If it contains identifiable plastic parts that can be easily separated, do so to facilitate recycling.
- Recycling: The preferred method of disposal is through a certified electronics or metal recycling facility. These facilities can properly process the materials.
- General Waste Disposal: If recycling is not feasible, the **K1586** can be disposed of in the general solid waste stream. As a small, non-hazardous metal object, it does not pose a significant environmental risk in a standard landfill.

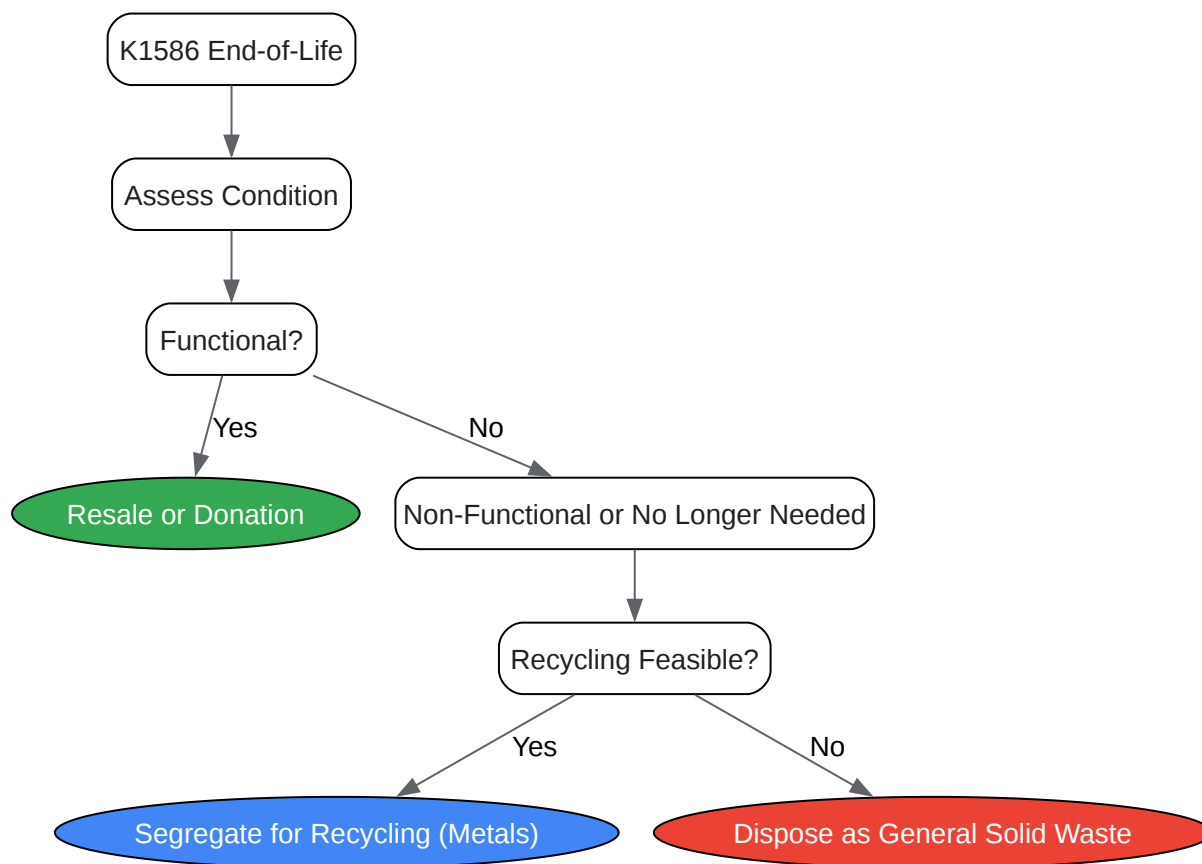
Quantitative Data Summary

Since the **K1586** is a mechanical tool, there is no quantitative chemical data to present. The relevant specifications are its physical dimensions and weight, which are minimal.

Specification	Value
Weight	Approximately 10 oz (for the entire AFM8 tool)
Length	6 3/4 inches (for the entire AFM8 tool)

Logical Workflow for Disposal

The following diagram outlines the decision-making process for the proper end-of-life management of the **K1586** positioner.



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K1586 Disposal Decision Workflow

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